

# Dihydroconiferyl alcohol molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dihydroconiferyl alcohol*

Cat. No.: *B122108*

[Get Quote](#)

## An In-depth Technical Guide on Dihydroconiferyl Alcohol

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of compounds is paramount. This guide provides core data on **dihydroconiferyl alcohol**, a phenolic compound found in various plants.

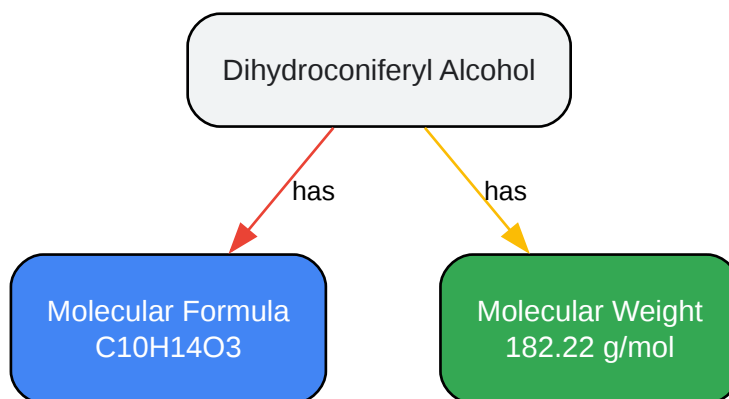
## Physicochemical Data Summary

The essential quantitative data for **dihydroconiferyl alcohol** is summarized in the table below for straightforward reference and comparison.

Property	Value	Citations
Molecular Formula	C10H14O3	[1][2]
Molecular Weight	182.22 g/mol	[1][2][3]
IUPAC Name	4-(3-hydroxypropyl)-2-methoxyphenol	[1][3]
CAS Number	2305-13-7	[1][2]
Melting Point	63-65°C	[4]
Appearance	White to Almost white powder to crystal	

## Structural and Molecular Relationship

The following diagram illustrates the relationship between the common name, molecular formula, and molecular weight of **dihydroconiferyl alcohol**.



[Click to download full resolution via product page](#)

Chemical properties of **Dihydroconiferyl Alcohol**.

### *Need Custom Synthesis?*

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy Dihydroconiferyl alcohol | 2305-13-7 [smolecule.com]
- 2. DIHYDROCONIFERYL ALCOHOL | 2305-13-7 [chemicalbook.com]
- 3. Dihydroconiferyl alcohol | 2305-13-7 [sigmaaldrich.com]
- 4. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [Dihydroconiferyl alcohol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b122108#dihydroconiferyl-alcohol-molecular-weight-and-formula]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)